

Spectroscopic Data for Methyl (4-hydroxyphenyl)propynoate Remains Elusive

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Compound of Interest

Compound Name: Methyl (4-hydroxyphenyl)propynoate

Cat. No.: B1339233

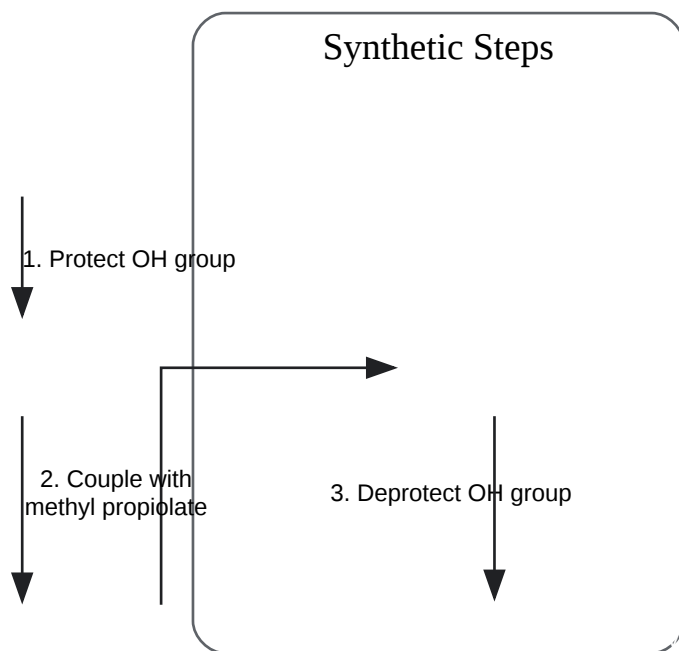
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A comprehensive search for spectroscopic data (NMR, IR, MS) and detailed experimental protocols for **methyl (4-hydroxyphenyl)propynoate** has yielded no specific results. The compound, identified by the CAS Number 136634-54-3, appears to be a substance requiring custom synthesis, and as such, its analytical characterization data is not readily available in public scientific databases.

Despite extensive searches targeting the compound by its chemical name and CAS number, no publications or data repositories containing its Nuclear Magnetic Resonance (NMR), Infrared (IR), or Mass Spectrometry (MS) data could be located. This absence of information prevents the creation of a detailed technical guide as requested. The core requirements of data presentation in structured tables, detailed experimental protocols, and visualization of related pathways are contingent on the availability of this primary analytical data.

For the benefit of researchers, scientists, and drug development professionals, it is important to note the distinction between the requested compound, **methyl (4-hydroxyphenyl)propynoate** ($C_{10}H_8O_3$), and the similarly named but structurally different compound, methyl (4-hydroxyphenyl)propionate ($C_{10}H_{12}O_3$). The key structural difference is the presence of a carbon-carbon triple bond (alkyne) in the propynoate, whereas the propionate possesses a saturated carbon chain. Ample spectroscopic data is available for the propionate, but this information is not applicable to the requested propynoate.

The synthesis of **methyl (4-hydroxyphenyl)propynoate** would likely be a multi-step process. A possible synthetic route is illustrated in the workflow diagram below. This generalized scheme is based on common organic chemistry reactions for the synthesis of similar compounds and is provided for illustrative purposes.



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